

3-Bromopyridine-2-carbonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopyridine-2-carbonitrile

Cat. No.: B014651

[Get Quote](#)

Technical Data Summary: 3-Bromopyridine-2-carbonitrile

For Immediate Release

This document provides the fundamental chemical properties of **3-Bromopyridine-2-carbonitrile**, a key reagent in various biochemical and organic synthesis applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Molecular Information

The essential molecular data for **3-Bromopyridine-2-carbonitrile** is presented below. This compound is also known by the synonym 3-Bromo-2-cyanopyridine.[\[1\]](#)[\[2\]](#)

Property	Value
Molecular Formula	C ₆ H ₃ BrN ₂ [1] [3] [4] [5]
Molecular Weight	183.01 g/mol [1] [2] [3] [5]
CAS Number	55758-02-6 [2]

The molecular formula C6H3BrN2 and a molecular weight of approximately 183.01 g/mol are consistently reported for this compound across major chemical data sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) This pyridine derivative, featuring both a bromo and a cyano functional group, is utilized as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and advanced materials sectors.[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromopyridine-2-carbonitrile | C6H3BrN2 | CID 817694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-溴-2-氰基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 3-Bromopyridine-2-Carbonitrile | CAS 4433-79-8 | Properties, Uses, Safety, Supplier & Price China [nj-finechem.com]
- 5. 3-Bromopyridine-2-Carbonitrile Supplier in China [nj-finechem.com]
- To cite this document: BenchChem. [3-Bromopyridine-2-carbonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b014651#3-bromopyridine-2-carbonitrile-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com